

Lignoceric Acid-d3: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lignoceric acid-d3*

Cat. No.: *B3026113*

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Lignoceric acid-d3 is a deuterated form of lignoceric acid (C24:0), a very-long-chain saturated fatty acid. Its primary application in research and clinical settings is as an internal standard for the accurate quantification of its non-deuterated counterpart, lignoceric acid, using mass spectrometry-based techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1][2] The stable isotope labeling of **lignoceric acid-d3** allows it to be distinguished from the endogenous lignoceric acid by its mass-to-charge ratio, while exhibiting nearly identical chemical and physical properties during sample preparation and analysis. This ensures reliable and precise measurement of lignoceric acid concentrations in various biological matrices.

Lignoceric acid itself is a significant component of sphingolipids, which are crucial for the integrity and function of nerve cell membranes.[1] Abnormal accumulation of very-long-chain fatty acids, including lignoceric acid, is a biochemical hallmark of certain peroxisomal disorders, such as X-linked adrenoleukodystrophy (X-ALD) and Zellweger syndrome.[1][3] Therefore, the accurate quantification of lignoceric acid is vital for the diagnosis and monitoring of these diseases.

Physicochemical and General Data

The following tables summarize the key quantitative data for **Lignoceric acid-d3** and its non-deuterated form, lignoceric acid.

Property	Lignoceric Acid-d3	Reference
Synonyms	tetracosanoic-24,24,24-d3 acid, C24:0-d3	
CAS Number	851073-55-7	
Molecular Formula	C24H45D3O2	
Molecular Weight	371.7 g/mol	
Purity	≥99% deuterated forms (d1-d3)	
Physical State	Solid	
Solubility	Chloroform: 2 mg/mL, THF: 5 mg/mL	
Storage	-20°C	

Property	Lignoceric Acid	Reference
Synonyms	Tetracosanoic acid, C24:0	
CAS Number	557-59-5	
Molecular Formula	C24H48O2	
Molecular Weight	368.63 g/mol	
Melting Point	84.2 °C	
Boiling Point	272 °C at 10 mm Hg	

Experimental Protocols

The quantification of lignoceric acid in biological samples using **lignoceric acid-d3** as an internal standard typically involves lipid extraction, derivatization (for GC-MS), and analysis by mass spectrometry.

Quantification of Lignoceric Acid by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol describes the analysis of total fatty acids in plasma.

1. Sample Preparation and Lipid Extraction:

- To a 100 μ L plasma sample, add a known amount of **Lignoceric acid-d3** internal standard solution.
- Add 2 mL of a 2:1 (v/v) chloroform:methanol mixture and vortex thoroughly.
- Add 1 mL of 0.9% NaCl solution and vortex again.
- Centrifuge at 3000 x g for 10 minutes to separate the phases.
- Carefully collect the lower organic phase (chloroform layer) containing the lipids into a new glass tube.
- Dry the lipid extract under a stream of nitrogen.

2. Saponification and Derivatization:

- To the dried lipid extract, add 1 mL of 0.5 M methanolic NaOH.
- Heat at 100°C for 5 minutes to saponify the lipids into free fatty acids.
- Cool the sample and add 2 mL of hexane and 1 mL of water. Vortex and centrifuge.
- Transfer the upper hexane layer to a new tube.
- To the hexane extract, add 1 mL of 14% boron trifluoride in methanol.
- Heat at 100°C for 2 minutes to convert the free fatty acids to their fatty acid methyl esters (FAMES).
- Cool the sample, add 1 mL of water, vortex, and centrifuge.

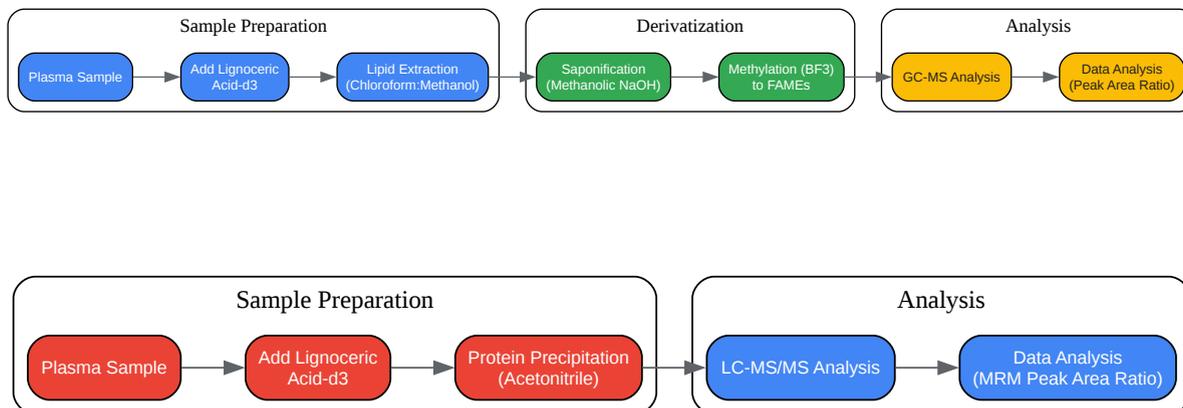
- Collect the upper hexane layer containing the FAMES for GC-MS analysis.

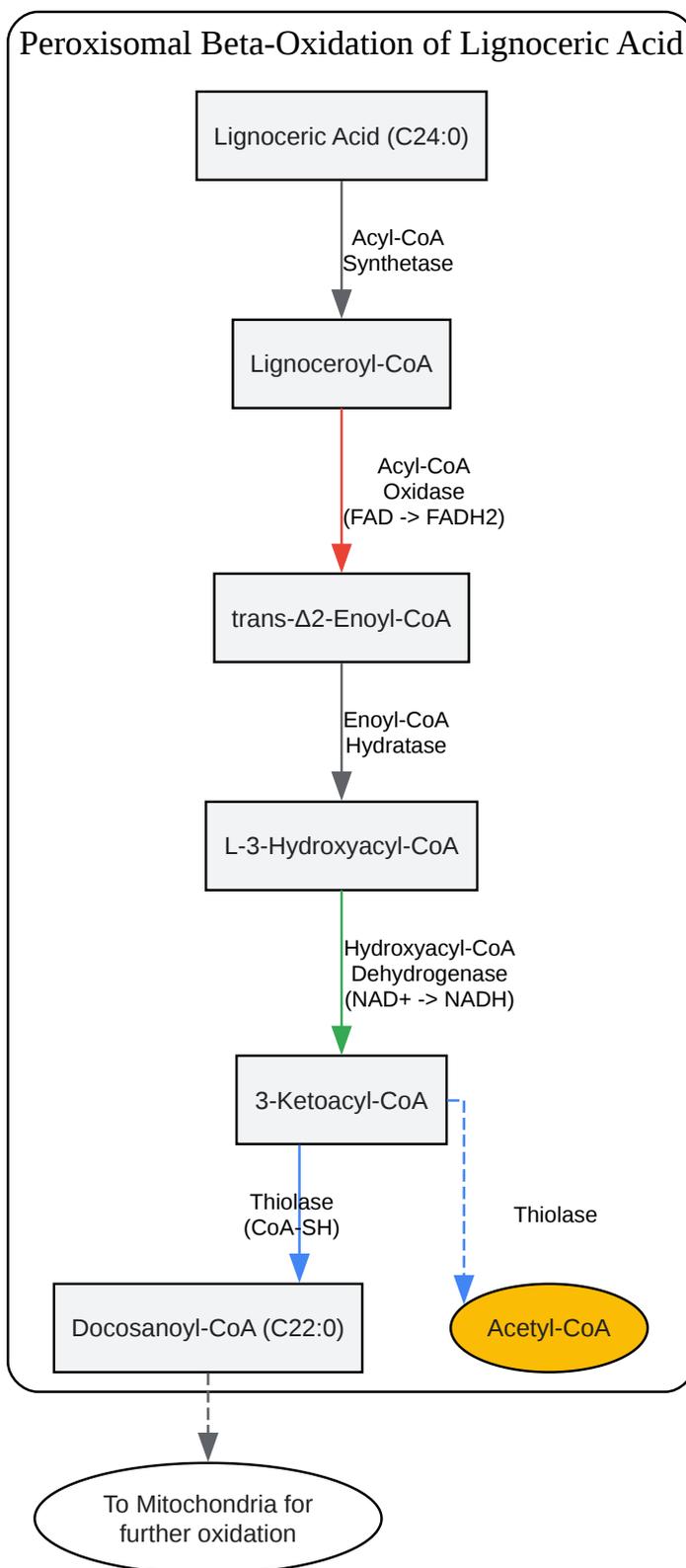
3. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: DB-1ms capillary column (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
 - Injector Temperature: 250°C.
 - Oven Temperature Program: Initial temperature of 100°C, hold for 2 minutes, then ramp to 250°C at 10°C/min, and hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor: Monitor the molecular ions or characteristic fragment ions for lignoceric acid methyl ester and **lignoceric acid-d3** methyl ester.

4. Data Analysis:

- Quantify the amount of lignoceric acid in the sample by comparing the peak area of the lignoceric acid methyl ester to the peak area of the **lignoceric acid-d3** methyl ester internal standard.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. glpbio.com [glpbio.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Analysis of very long-chain fatty acids using electrospray ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Lignoceric Acid-d3: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026113#what-is-lignoceric-acid-d3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

